

Comparative analysis of the effects of different sterilization methods on Nitinol properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Nitinol**

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A Comparative Analysis of Sterilization Methods on the Properties of Nitinol

An Essential Guide for Researchers and Medical Device Professionals

Nitinol, a nickel-titanium alloy, is a cornerstone material in the medical device industry, prized for its unique superelasticity and shape memory properties. However, as with all medical instruments and implants, **Nitinol** devices must undergo sterilization to eliminate microbial contamination. The chosen sterilization method can significantly impact the material's critical properties, potentially affecting device performance and longevity. This guide provides a comparative analysis of common sterilization techniques and their effects on the mechanical, surface, and phase transformation characteristics of **Nitinol**, supported by experimental data.

Impact on Mechanical Properties

The mechanical integrity of **Nitinol** devices is paramount to their function. Sterilization processes, particularly those involving heat, can alter the alloy's tensile strength, yield strength, and fatigue resistance.

A study on 0.017 x 0.025-inch **Nitinol** archwires subjected to dry heat, formaldehyde-alcohol vapor, and steam autoclave sterilization found no detrimental changes to the selected mechanical properties, including elastic moduli, 0.1% yield strength, ultimate tensile strength, and percent elongation at break[1]. Conversely, other research has observed a significant increase in the tensile strength of **Nitinol** wires after both autoclave and dry heat sterilization[2].

[3]. This suggests that the effect of heat-based sterilization on mechanical properties can be complex and may depend on the specific parameters of the sterilization cycle and the initial state of the **Nitinol** material.

| Sterilization Method | Effect on Tensile Strength | Effect on Yield Strength | Effect on Elastic Modulus | Effect on Elongation | Citation(s) |
|-------------------------------------|------------------------------------|------------------------------------|---------------------------|-----------------------|-------------|
| Steam Autoclave | Increased or No Significant Change | Increased or No Significant Change | No Significant Change | No Significant Change | [1][2][3] |
| Dry Heat | Increased or No Significant Change | Increased or No Significant Change | No Significant Change | No Significant Change | [1][2][3] |
| Formaldehyde-Alcohol Vapor | No Significant Change | No Significant Change | No Significant Change | No Significant Change | [1] |
| Ethylene Oxide (EtO) | No Significant Change | No Significant Change | No Significant Change | No Significant Change | [2] |
| Glutaraldehyde (Cold Sterilization) | No Significant Change | No Significant Change | No Significant Change | No Significant Change | [2] |

Alterations in Surface Properties and Corrosion Resistance

The surface of a **Nitinol** implant is the direct interface with the biological environment, making its properties crucial for biocompatibility and corrosion resistance. Sterilization can modify the surface topography, chemistry, and the protective titanium dioxide (TiO_2) layer.

Studies have shown that both dry heat and steam autoclave sterilization can increase the surface roughness of **Nitinol**.^[4] Specifically, dry heat sterilization has been observed to cause up to a threefold increase in surface roughness.^[5] Ethylene oxide (EtO) and heat-based methods can also lead to a slightly thicker oxide layer and a higher surface concentration of

nickel (6-7% vs. 1% in unsterilized samples).^[5] In contrast, plasma-based sterilization methods appear to have a lesser impact on the oxide layer thickness and surface morphology.^[4]

The integrity of the passive oxide layer is critical for preventing the release of nickel ions, which can be a concern for patient sensitivity. Steam autoclave and peracetic acid sterilization have been found to potentially compromise the corrosion resistance of **Nitinol**, leading to more scattered breakdown potentials during electrochemical testing.^[6] Conversely, ethylene oxide and hydrogen peroxide gas plasma (e.g., Sterrad®) sterilization techniques did not significantly modify the corrosion resistance of electropolished **Nitinol**.^[6]

| Sterilization Method | Effect on Surface Roughness | Effect on Oxide Layer Thickness | Effect on Surface Ni Concentration | Effect on Corrosion Resistance | Citation(s) |
|-----------------------------|-----------------------------|---------------------------------|------------------------------------|--------------------------------|-------------|
| Steam Autoclave | Increased | Can be affected | - | Can be decreased | [4][6] |
| Dry Heat | Increased (up to 3x) | Increased | Increased | - | [4][5] |
| Ethylene Oxide (EtO) | Small Increase | Increased | Increased | No significant modification | [4][5][6] |
| Peracetic Acid | Can cause modifications | - | - | Can be decreased | [4][6] |
| Gas Plasma (e.g., Sterrad®) | Less effect | Less effect | - | No significant modification | [4][6] |
| Gamma Irradiation | - | - | - | - | |

Shifts in Transformation Temperatures

The unique shape memory and superelastic properties of **Nitinol** are governed by its phase transformation temperatures, specifically the austenite start (As), austenite finish (Af),

martensite start (Ms), and martensite finish (Mf) temperatures. Any shift in these temperatures can alter the intended performance of a device at body temperature.

Gamma irradiation has been shown to affect these critical temperatures. One study found that gamma irradiation shifted the austenite transformation temperatures to higher values, while the martensite transformation temperatures shifted to lower values.^[7] This indicates a potential alteration of the material's phase stability. On the other hand, a study on thermally activated **Nitinol** orthodontic wires found no change in the transition temperature range (TTR) after being subjected to a clinical use and autoclave sterilization cycle.^[8] This suggests that for some applications and specific types of **Nitinol**, standard autoclaving may not significantly impact the transformation behavior.

| Sterilization Method | Effect on Austenite Transformation Temp. (As, Af) | Effect on Martensite Transformation Temp. (Ms, Mf) | Citation(s) |
|----------------------|---|---|-------------|
| Gamma Irradiation | Shifted to higher temperatures | Shifted to lower temperatures | [7] |
| Steam Autoclave | No significant change (in one study on thermally activated wires) | No significant change (in one study on thermally activated wires) | [8] |

Experimental Methodologies

A summary of the experimental protocols used to evaluate the effects of sterilization on **Nitinol** is provided below.

Mechanical Property Testing

- Tensile Testing: Performed on wire segments to determine properties like 0.1% yield strength, ultimate tensile strength (UTS), and percent elongation at break.^[1]
- Three-Point Bending: Used to obtain the elastic moduli of wire segments.^[1]

Surface Characterization

- Atomic Force Microscopy (AFM): Employed to analyze the surface topography and quantify surface roughness of **Nitinol** disks before and after sterilization.[5]
- Auger Electron Spectroscopy (AES): Used to determine the elemental composition and thickness of the surface oxide layer, including the concentration of nickel.[5]
- Contact Angle Measurements: Utilized to assess changes in surface energy resulting from sterilization.[5]

Corrosion Resistance Evaluation

- Cyclic Polarization: An electrochemical test used to determine the corrosion behavior, specifically the breakdown potential, of **Nitinol** in a simulated body fluid like Hank's solution. [6]
- Atomic Absorption Spectroscopy: Used to measure the amount of nickel ions released into the immersion solution over time.[6]

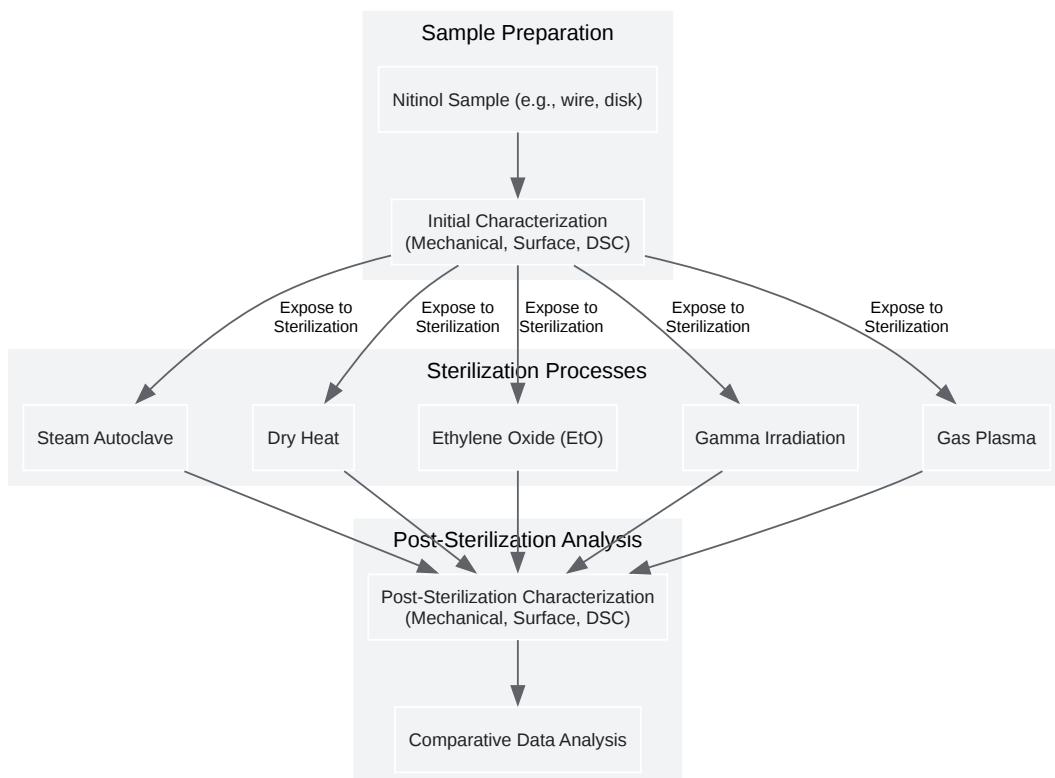
Transformation Temperature Analysis

- Differential Scanning Calorimetry (DSC): The primary method used to determine the phase transformation temperatures (As, Af, Ms, Mf) of **Nitinol** samples. The material is heated and cooled at a controlled rate (e.g., 10°C/min) over a specific temperature range (e.g., -80°C to 150°C) to measure the heat flow associated with the phase transformations.[7][8]

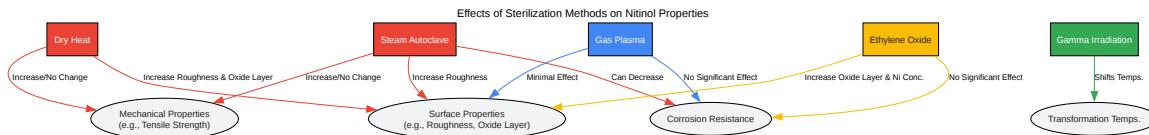
Visualizing the Impact of Sterilization

The following diagrams illustrate the general workflow for evaluating sterilized **Nitinol** and the logical relationships between sterilization methods and their effects.

Experimental Workflow for Nitinol Sterilization Analysis

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Caption: A typical workflow for assessing the effects of sterilization on **Nitinol** properties.

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Caption: Logical relationships between sterilization methods and their primary effects on **Nitinol**.

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- To cite this document: BenchChem. [Comparative analysis of the effects of different sterilization methods on Nitinol properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1230138#comparative-analysis-of-the-effects-of-different-sterilization-methods-on-nitinol-properties>

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